

# In-Depth Technical Guide to the Physicochemical Properties of 4-Methoxycinnamyl Alcohol

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## Compound of Interest

Compound Name: 4-Methoxycinnamyl alcohol

Cat. No.: B1239260

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Methoxycinnamyl alcohol** (MCA). The information is curated for researchers, scientists, and professionals in drug development, with a focus on structured data presentation, detailed experimental methodologies, and visualization of its biological interactions.

## Core Physicochemical Properties

**4-Methoxycinnamyl alcohol**, also known as (E)-3-(4-methoxyphenyl)prop-2-en-1-ol, is a phenylpropanoid that has garnered interest for its biological activities. A clear understanding of its physicochemical properties is fundamental for its application in research and development.

## Table 1: General and Physical Properties of 4-Methoxycinnamyl Alcohol

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[1][2]
Molecular Weight	164.20 g/mol	[1]
Appearance	Solid, Powder	[1]
Melting Point	76 °C	[1]
Boiling Point	315.7 °C (estimated)	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[3]
Water Solubility	4822 mg/L at 25 °C (estimated)	

## Spectral Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **4-Methoxycinnamyl alcohol**.

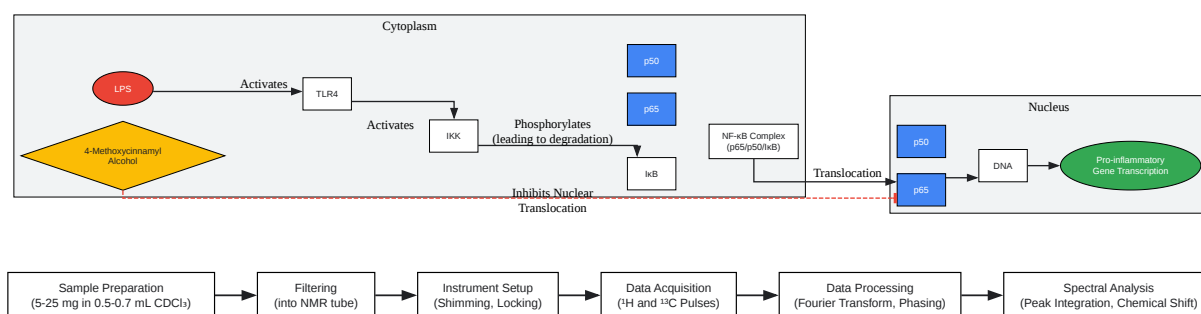
**Table 2: Spectroscopic Data for 4-Methoxycinnamyl Alcohol**

Spectroscopy	Solvent	Chemical Shifts (δ) / Absorption
<sup>1</sup> H NMR	CDCl <sub>3</sub>	Data not available in search results
<sup>13</sup> C NMR	CDCl <sub>3</sub>	Data not available in search results
Infrared (IR)	Data not available in search results	
UV-Vis	Data not available in search results	

Note: Specific experimental spectral data for **4-Methoxycinnamyl alcohol** was not found in the provided search results. The table is formatted to be populated when such data becomes available.

## Biological Activity and Signaling Pathway

**4-Methoxycinnamyl alcohol** has demonstrated notable anti-inflammatory and cytotoxic activities. Its anti-inflammatory effects are attributed to the inhibition of the Nuclear Factor-kappa B (NF- $\kappa$ B) signaling pathway. Specifically, it has been shown to reduce the levels of the p65 subunit in the nucleus.[3]



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## References

- 1. 3-(4-Methoxyphenyl)-2-propen-1-ol | C<sub>10</sub>H<sub>12</sub>O<sub>2</sub> | CID 5314180 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. 4-Methoxycinnamyl alcohol | CAS:53484-50-7 | Phenylpropanoids | High Purity | Manufacturer BioCrick [biocrick.com]
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